

# Quantitative Data on 15-PGDH Inhibition in Preclinical Models

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**Compound Focus:** 15-Pgdh-IN-2

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The following table consolidates key efficacy findings from recent studies on 15-PGDH inhibition.

Study Model	Treatment	Key Efficacy Outcomes	Citation
Aged mice (≥24 months)	Small-molecule inhibitor (SW033291)	Increased muscle mass, strength, and exercise performance; Improved mitochondrial function and autophagy; Decreased TGF-β and ubiquitin-proteasome activity [1].	
Aged mice (>25 months)	Single injection of stable PGE2 analog + exercise	Significant increase in muscle mass and strength two weeks post-treatment; Rejuvenated muscle stem cells with "heritable molecular memory" [2].	
Aged mice	Oral MF-300 (Epirium Bio's 15-PGDH inhibitor)	Increased physiologic PGE2 levels in skeletal muscle; Increased muscle force and improved muscle quality [3] [4].	

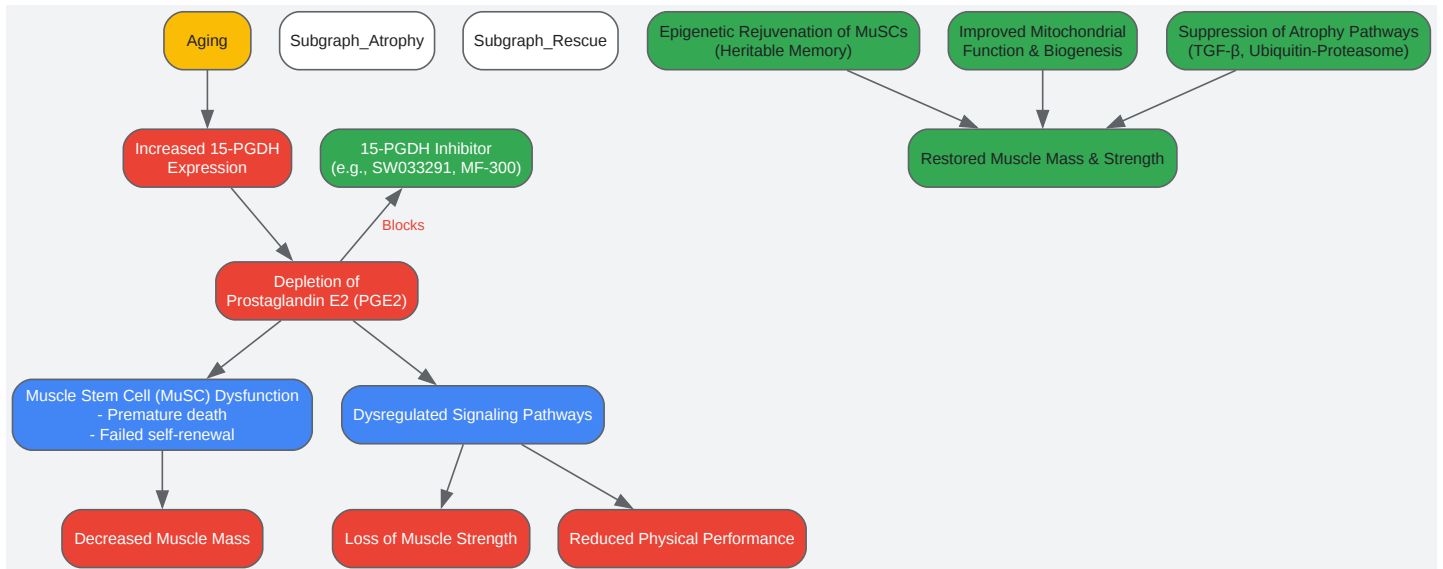
## Advanced 15-PGDH Inhibitors in Development

For researchers looking for tool compounds or clinical-stage candidates, the following table summarizes key agents.

Compound Name	Description	Key Findings & Status	Citation
SW033291	A small-molecule inhibitor of 15-PGDH.	Used extensively in preclinical research; Rejuvenated aged muscle mass and strength in mice [1] [5].	
MF-300 (Epirium Bio)	First-in-class, oral, small-molecule 15-PGDH inhibitor.	<b>Phase 1 trial (completed Sep 2025):</b> Well-tolerated, showed target engagement and dose-dependent biologic activity. A Phase 2 trial in sarcopenia is projected to start mid-2026 [3] [4].	

## Proposed Experimental Pathway for 15-PGDH Inhibition

Based on the consolidated findings from the search results, the diagram below illustrates the core signaling pathway and biological effects of 15-PGDH inhibition in aged muscle.



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